

A Technical Guide to D-(+)-Trehalose-d2: Solubility and Stability in Aqueous Solutions

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **D-(+)-Trehalose-d2** in aqueous solutions. While specific data for the deuterated form is limited, the physicochemical properties of D-(+)-Trehalose are presented as a close proxy due to their structural similarity. This document is intended to be a valuable resource for researchers and professionals in drug development and related fields.

Core Concepts: Solubility and Stability

D-(+)-Trehalose is a naturally occurring non-reducing disaccharide composed of two glucose units linked by an α,α -1,1 glycosidic bond.[1] This unique linkage contributes significantly to its remarkable stability.[1] In pharmaceutical and biotechnological applications, understanding the solubility and stability of an excipient like trehalose is critical for formulation development, ensuring product efficacy and shelf-life.

Solubility of D-(+)-Trehalose in Aqueous Solutions

D-(+)-Trehalose is freely soluble in water, with its solubility increasing with temperature.[2] The high solubility is attributed to its ability to form multiple hydrogen bonds with water molecules.[3]



Temperature (°C)	Solubility (g/100 g solution)	Solubility (g/100 mL water)	Molar Concentration (M)
10	42.3[4]	~73.3	~1.94
20	46.6[4]	68.9[1]	~1.82
25	-	76 (mg/mL)[5]	~0.20
30	52.3[4]	~109.6	~2.90
40	59.7[4]	~148.1	~3.91
>80	Less soluble than sucrose below this temperature[1]	-	-

Note: The data presented is for non-deuterated D-(+)-Trehalose. It is anticipated that the solubility of **D-(+)-Trehalose-d2** will be very similar.

Stability of D-(+)-Trehalose in Aqueous Solutions

The α,α -1,1 glycosidic bond in trehalose makes it highly resistant to hydrolysis, especially when compared to other disaccharides like sucrose.[1][6] This inherent stability is a key advantage in its use as a stabilizer for biomolecules.[7][8]

Key Stability Characteristics:

- Resistance to Acid Hydrolysis: The glycosidic bond in trehalose is very resistant to acid hydrolysis, making it stable even under acidic conditions.[1]
- Thermal Stability: Trehalose is stable in solution at high temperatures.
- pH Stability: Studies have shown that the rate of hydrolysis of trehalose does not vary significantly in the pH range between 7 and 12.[9]
- Spontaneous Hydrolysis: The uncatalyzed hydrolysis of trehalose in a neutral solution at 25°C is extremely slow, with a reported half-life of 6.6 million years.[6][9] This indicates exceptional stability under typical storage conditions.



Experimental Protocols

Several analytical methods can be employed to determine the solubility and stability of **D-(+)-Trehalose-d2** in aqueous solutions. The choice of method often depends on the specific requirements of the study, such as the desired sensitivity and the presence of other components in the solution.

Solubility Determination

A common method for determining the solubility of a compound like trehalose involves preparing saturated solutions at various temperatures.

Protocol Outline:

- Sample Preparation: Add an excess amount of D-(+)-Trehalose-d2 to a known volume of purified water in a sealed container.
- Equilibration: Agitate the samples at a constant temperature for a sufficient period to ensure equilibrium is reached.
- Sample Analysis: Carefully withdraw a known volume of the supernatant, ensuring no undissolved solid is transferred. The concentration of dissolved trehalose can then be determined using methods such as:
 - High-Performance Liquid Chromatography with Refractive Index Detection (HPLC-RID):
 This is a reliable method for quantifying non-chromophoric compounds like trehalose.[10]

 [11]
 - Gravimetric Analysis: Evaporation of the solvent and weighing the remaining solid.

Stability Assessment (Hydrolysis Study)

To assess the stability of **D-(+)-Trehalose-d2**, forced degradation studies are often performed under various stress conditions (e.g., elevated temperature, extreme pH).

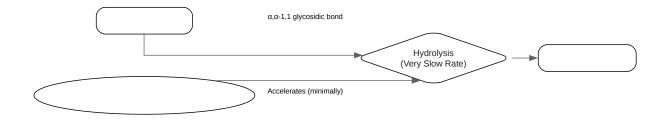
Protocol Outline:



- Sample Preparation: Prepare aqueous solutions of D-(+)-Trehalose-d2 at a known concentration. Adjust the pH of the solutions as required for the study.
- Incubation: Store the samples at controlled temperatures for a defined period.
- Time-Point Analysis: At specific time intervals, withdraw aliquots of the samples.
- Quantification of Degradation: Analyze the samples to determine the amount of remaining trehalose and the formation of any degradation products (e.g., glucose). Analytical techniques for this include:
 - HPLC-RID: To monitor the decrease in the trehalose peak and the appearance of glucose peaks.[10]
 - Enzymatic Assays: These assays use the enzyme trehalase to specifically hydrolyze trehalose to glucose, which can then be quantified using a coupled enzyme system.[10]
 [12]
 - Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): This highly sensitive and specific method can be used for the accurate quantification of trehalose, especially at low concentrations.[10]

Visualizing Concepts and Workflows

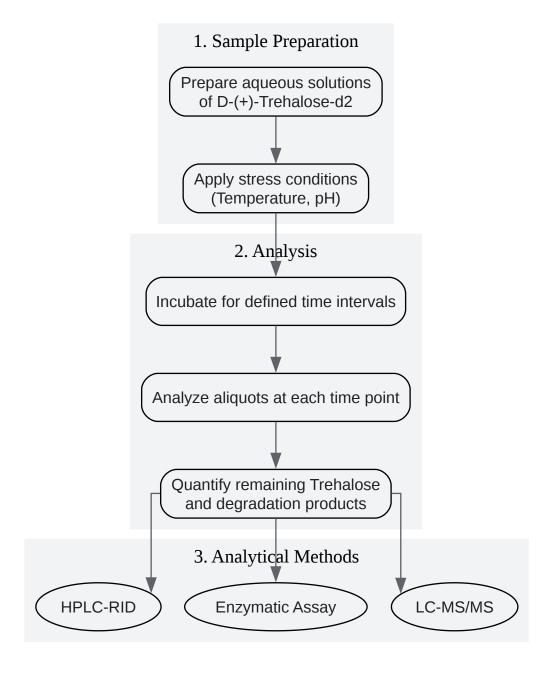
To better illustrate the concepts discussed, the following diagrams are provided in the DOT language.



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Caption: Conceptual diagram illustrating the high stability of **D-(+)-Trehalose-d2** against hydrolysis.



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Caption: General experimental workflow for assessing the stability of **D-(+)-Trehalose-d2**.



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